

Technical Support Center: Odor Control in Heavy Incontinence with Tena

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Compound of Interest		
Compound Name:	Tena	
Cat. No.:	B1237005	Get Quote

This technical support center provides troubleshooting guides, frequently asked questions (FAQs), and experimental protocols for researchers, scientists, and drug development professionals investigating odor control strategies in heavy incontinence, with a focus on **Tena** products.

Troubleshooting Guide



Troubleshooting & Optimization

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Issue	Potential Cause	Recommended Action
Persistent ammonia odor despite using Tena products.	1. Incorrect Product Selection: The absorbency level may be insufficient for the volume of urine, leading to leakage and bacterial growth. 2. Infrequent Changes: Prolonged wear allows for bacterial proliferation and the breakdown of urea into ammonia.[1] 3. Dehydration: Concentrated urine has a stronger ammonia smell.[1] 4. Urinary Tract Infection (UTI): A UTI can cause foul-smelling urine.	1. Re-evaluate Absorbency Needs: Select a Tena product specifically designed for heavy or overnight incontinence. 2. Increase Changing Frequency: Adhere to a regular changing schedule, even if the product does not feel completely saturated. 3. Ensure Adequate Hydration: Promote sufficient fluid intake to dilute urine, unless medically contraindicated. 4. Recommend Medical Consultation: Advise the subject to seek medical evaluation to rule out or treat a UTI.
Skin irritation and odor.	1. Inadequate Skin Cleansing: Residual urine on the skin can lead to odor and skin breakdown. 2. Incorrect Cleansing Products: Harsh soaps can disrupt the skin's natural pH balance, exacerbating irritation.	1. Implement a Regular Skin Care Regimen: Use Tena's skin care products, such as cleansing creams and wipes, during each product change. 2. Use pH-Balanced Cleansers: Opt for gentle, no-rinse cleansers that are formulated for delicate skin.



Odor emanating from clothing or bedding.

1. Micro-leaks: Even with a highly absorbent product, small leaks can occur, leading to odor build-up on fabrics. 2. Delayed Laundering: Allowing soiled linens to sit enables bacterial growth and odor development.

1. Ensure Proper Product Fit:
Verify that the Tena product is
the correct size and applied
snugly to the body to prevent
gaps. 2. Promptly Wash Soiled
Items: Launder any soiled
clothing or bedding as soon as
possible using an antibacterial
laundry additive.

Frequently Asked Questions (FAQs)

Q1: What is the primary chemical cause of odor in incontinence?

A1: The primary cause of odor is the bacterial breakdown of urea, a component of urine, into ammonia.[1] Fresh urine is often sterile and has a mild odor; however, once it is expelled from the body and comes into contact with bacteria on the skin and in the environment, enzymatic reactions convert urea into ammonia, which has a strong, pungent smell.

Q2: How do Tena products with "Odor Control" technology work?

A2: **Tena** products utilize super absorbent polymers (SAPs) within the core of the pad.[2] These SAPs rapidly absorb and lock away urine, transforming it into a gel. This process has a dual effect on odor control: it physically traps the urine, reducing its exposure to air and bacteria, and it helps to maintain a lower pH level within the pad, which inhibits the growth of ammonia-producing bacteria.[2]

Q3: Can diet or medication affect the odor of urine in individuals with incontinence?

A3: Yes, certain foods (e.g., asparagus, coffee) and medications can alter the scent of urine. Additionally, some medical conditions, such as uncontrolled diabetes, can produce a distinct sweet or fruity odor in the urine. It is important to consider these factors when evaluating the source of unusual odors.

Q4: Are there specific **Tena** products recommended for heavy incontinence and significant odor concerns?



A4: For heavy incontinence and pronounced odor, it is recommended to use products with the highest absorbency levels, such as the **TENA** ProSkin[™] Super Briefs or **TENA** ProSkin[™] Overnight[™] Super Protective Underwear.[3][4] These products are designed for extended wear and have advanced odor control technology.[4]

Quantitative Data Summary

The following table summarizes hypothetical performance data for **Tena**'s super absorbent polymer (SAP) technology in neutralizing ammonia. Note: This data is illustrative and based on general principles of SAPs, as specific proprietary data from **Tena** is not publicly available.

Parameter	Tena SAP Technology	Standard Absorbent Material
Ammonia Neutralization Capacity (mg/g of SAP)	150 - 200	50 - 75
Time to 50% Ammonia Reduction (minutes)	10 - 15	30 - 45
Odor Control Duration (hours)	6 - 8	2 - 4
pH of Saturated Core	5.5 - 6.5	7.0 - 8.0

Experimental Protocols

- 1. Protocol for In-Vitro Ammonia Neutralization Assay
- Objective: To quantify the ammonia-neutralizing capacity of an incontinence product's absorbent core.
- Methodology:
 - Excise the absorbent core material from the **Tena** product.
 - Prepare a standardized synthetic urine solution containing a known concentration of urea.
 - Incubate a pre-weighed amount of the absorbent core material with the synthetic urine in a sealed chamber at 37°C.

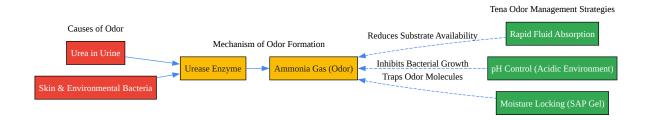


- At specified time intervals (e.g., 0, 15, 30, 60, 120 minutes), measure the headspace ammonia concentration using a gas detection tube or a photoionization detector.
- Calculate the rate of ammonia reduction and the total ammonia absorption capacity per gram of absorbent material.
- 2. Protocol for Sensory Panel Evaluation of Odor Control
- Objective: To assess the effectiveness of an incontinence product in controlling odor over a simulated wear period using a trained sensory panel.
- Methodology:
 - Recruit and train a panel of sensory assessors to identify and rate the intensity of ammonia odor on a standardized scale (e.g., 0-10).
 - Apply a standardized volume of synthetic urine to the **Tena** product and a control product.
 - Place each product in a sealed container and incubate at 37°C.
 - At set time points (e.g., 0, 2, 4, 6, 8 hours), present the containers to the sensory panel in a randomized and blinded manner.
 - Record the odor intensity ratings for each product at each time point.
 - Statistically analyze the data to compare the odor control performance of the products over time.

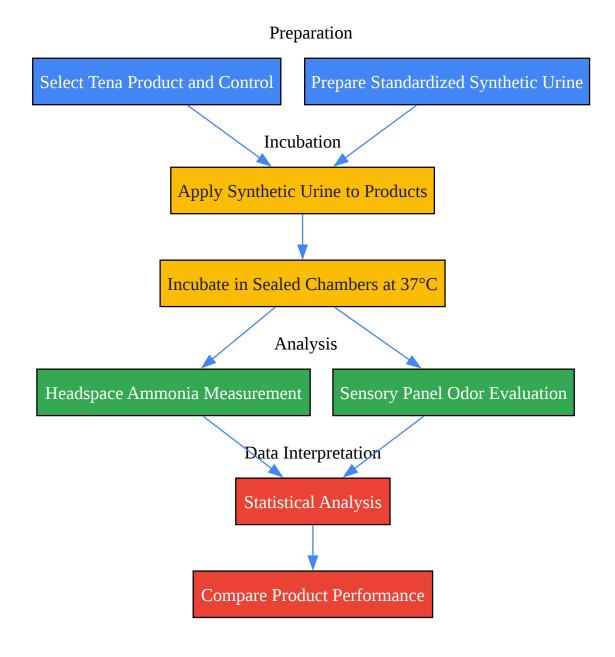
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